

Troubleshooting ONO-1301 solubility for in vitro experiments

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Compound of Interest

Compound Name: (Z)-ONO 1301

Cat. No.: B1232547

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Technical Support Center: ONO-1031 In Vitro Solubility

This guide provides troubleshooting for common solubility issues encountered with ONO-1301 in in vitro experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is ONO-1301 and what is its primary mechanism of action?

ONO-1301 is a synthetic, orally active, and long-acting prostacyclin (PGI₂) agonist.^[1] It also exhibits thromboxane synthase inhibitory activity.^{[1][2]} Its primary mechanism involves binding to the prostacyclin I (IP) receptor, which stimulates an increase in intracellular cyclic adenosine monophosphate (cAMP) concentrations.^{[3][4]} This signaling cascade is involved in various cellular processes, including angiogenesis and tissue repair.

Q2: What is the recommended solvent for creating ONO-1301 stock solutions?

For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution of ONO-1301. While specific solubility values in DMSO are not readily available in the provided search results, it is the standard solvent used for hydrophobic compounds in cell culture applications.

Q3: My ONO-1301 precipitated when I added it to my cell culture medium. What went wrong?

This is a common issue known as "crashing out" or precipitation, which often occurs when a concentrated DMSO stock of a hydrophobic compound is diluted into an aqueous solution like cell culture media. The primary reasons for this include:

- **High Final Concentration:** The final concentration of ONO-1301 in the medium exceeds its aqueous solubility limit.
- **Solvent Shock:** Rapidly adding the concentrated DMSO stock into the full volume of media causes a sudden solvent exchange, leading to precipitation.
- **Low Temperature:** Adding the compound to cold media can decrease its solubility.
- **High DMSO Concentration:** While DMSO helps dissolve the compound initially, a high final concentration in the media can be toxic to cells and may not prevent precipitation upon significant dilution.

Troubleshooting Guide

Problem: Precipitate forms in the cell culture medium after adding the ONO-1301 DMSO stock solution.

The following workflow provides a step-by-step approach to resolving this issue.



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Caption: Troubleshooting workflow for ONO-1301 precipitation in cell culture media.

Quantitative Data Summary

While specific mg/mL solubility data is not detailed in the provided search results, the following table summarizes key quantitative recommendations for handling ONO-1301 in in vitro experiments.

Parameter	Recommended Value	Rationale & Notes	Citation
Final DMSO Concentration	< 0.5% (ideally < 0.1%)	High concentrations of DMSO can be toxic to cells. Minimizing the volume of stock solution added is crucial.	
Stock Solution Storage	-20°C (for 1 month) or -80°C (for 6 months)	Aliquot stock solutions to prevent repeated freeze-thaw cycles which can degrade the compound.	
Media Temperature	37°C	Using pre-warmed media improves the solubility of hydrophobic compounds during dilution.	
Example in vitro Conc.	1-10 nM	Used in studies with cultured mouse proximal tubular cells to observe effects on protein expression.	

Experimental Protocols

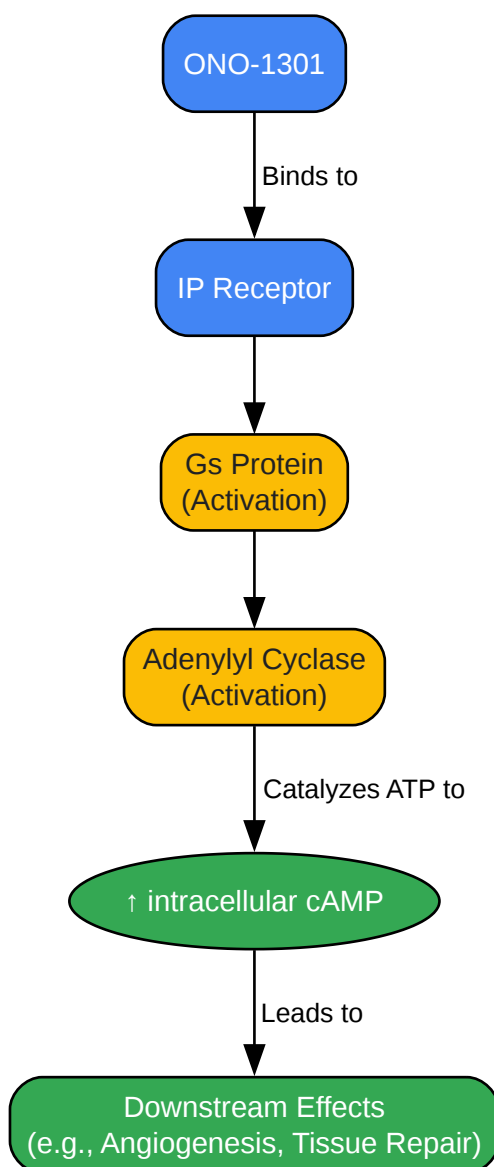
Protocol 1: Preparation of ONO-1301 Stock and Working Solutions

This protocol details the recommended procedure for preparing a DMSO stock solution and diluting it into cell culture medium to prevent precipitation.

- Prepare High-Concentration Stock Solution:
 - Dissolve ONO-1301 powder in 100% DMSO to create a high-concentration stock (e.g., 10 mM). The exact concentration will depend on the required final concentration and the desired final DMSO percentage.
 - Ensure the compound is fully dissolved by vortexing. Gentle warming in a 37°C water bath can be used if necessary.
 - Aliquot the stock solution into small, single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Prepare Final Working Solution (Example: 10 µM final from 10 mM stock):
 - Thaw a single aliquot of the 10 mM ONO-1301 stock solution.
 - Pre-warm your complete cell culture medium to 37°C.
 - Crucial Step: To avoid precipitation, do not add the DMSO stock directly to the final large volume of media. Instead, perform a serial or intermediate dilution.
 - Intermediate Dilution: Add a small amount of the stock solution to a small volume of pre-warmed media.
 - Final Dilution: Add the intermediate dilution to the final volume of pre-warmed media. Alternatively, add the stock solution dropwise to the final volume of media while gently swirling or vortexing.
 - Visually inspect the final solution to ensure no precipitate has formed. The medium should remain clear.

Signaling Pathway Visualization

ONO-1301 functions as a prostacyclin (IP) receptor agonist. The simplified diagram below illustrates its primary signaling pathway.



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Caption: Simplified signaling pathway of ONO-1301 via the IP receptor.

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